

Step-by-step guide for labeling peptides with I

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Compound of Interest

Compound Name: LumiprobeNHS-Cy5

Cat. No.: B13063525

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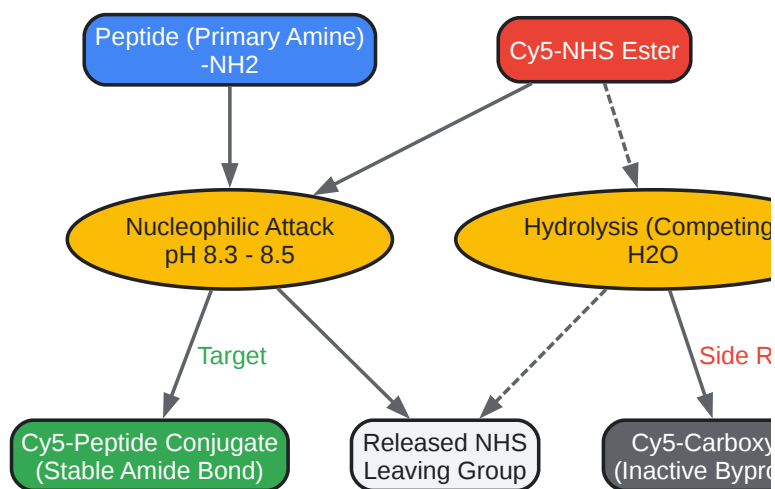
-amineorthe

-amineoflysineresidues—ontheelectrophiliccarbonylcarbonoftheNHSester, formingahighlystable, irreversibleamidebond[1.1].

Causality in Reaction Dynamics: The conjugation process is fundamentally a kinetic race between aminolysis (the desired labeling reaction) and hydrolysis of the target amine is strictly pH-dependent. At acidic to neutral pH, primary amines are heavily protonated (

) and lack the lone electron pair necessary to act as nucleophiles. As the pH increases towards the amine's pKa, the proportion of reactive, unprotonated

) increases. However, the rate of NHS ester hydrolysis also accelerates exponentially with pH; the half-life of an NHS ester drops from 4–5 hours at pH 7 to minutes at pH 9. The optimal window for maximizing peptide labeling while minimizing dye degradation is strictly between pH 8.3 and 8.5[2].

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Mechanistic pathway of NHS-Cy5 conjugation and competing hydrolysis.

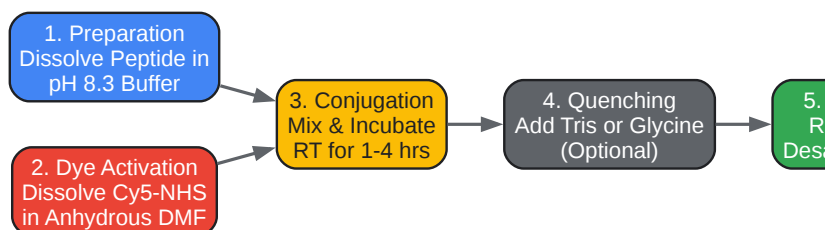
Critical Parameters and Quantitative Guidelines

To ensure a self-validating and reproducible system, the following parameters must be strictly controlled throughout the workflow.

Parameter	Optimal Range/Value	Mecl
Buffer pH	8.3 – 8.5	Balar
Buffer Composition	0.1 M NaHCO ₃ or Phosphate	Must
Molar Excess (Dye:Peptide)	5:1 to 10:1	Drive hydr
Organic Co-solvent	5% - 10% (v/v)	Solut [4].
Reaction Conditions	Room Temp, 1 - 4 hrs	Suffic

Step-by-Step Experimental Protocol

The following protocol is designed to maximize mono-labeling efficiency while preserving peptide integrity.



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Step-by-step workflow for NHS-Cy5 peptide labeling and purification.

Phase 1: Reagent Preparation

- Peptide Solubilization: Dissolve the peptide in 0.1 M Sodium Bicarbonate buffer (pH 8.3) to a final concentration of 2–10 mg/mL[2][4].
 - Expert Insight (Self-Validation): Peptides synthesized via Solid-Phase Peptide Synthesis (SPPS) are frequently isolated as trifluoroacetic acid (TFA) salt. Always spot 1 µL of the dissolved peptide solution onto a micro-pH strip to confirm the pH remains between 8.3–8.5. Adjust with 1 M NaOH.
- Dye Activation: Reconstitute the Cy5-NHS ester in high-quality, anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO) to a concentration of 5–10 mg/mL.
 - Expert Insight: DMF must be strictly amine-free. Over time, DMF degrades into dimethylamine, which has a distinct fishy odor and will rapidly consume the NHS ester.

Phase 2: Conjugation Reaction

- Mixing: Calculate the required volume of Cy5-NHS to achieve a 5- to 10-fold molar excess over the peptide[4]. Add the Cy5-NHS ester solution dropwise to the peptide solution. The final concentration of organic solvent (DMF/DMSO) does not exceed 10% (v/v) to prevent peptide precipitation.
- Incubation: Protect the reaction vessel from light (Cy5 is photosensitive) and incubate at room temperature with continuous, gentle agitation for 1 to 4 hours.

Phase 3: Quenching and Purification

- Quenching (Optional but Recommended): Add 1 M Tris-HCl (pH 8.0) or 0.1 M Glycine to a final concentration of 50 mM. Incubate for 15 minutes.
 - Rationale: The primary amines in Tris or Glycine will act as scavengers, reacting with any residual Cy5-NHS ester and preventing off-target reactions.
- Purification: Isolate the Cy5-labeled peptide using Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) or a Sephadex G-25 desalting column. The labeled peptide conjugate will elute later than the unlabeled peptide due to the significant increase in hydrophobicity imparted by the Cy5 fluorophore.

Characterization and Validation

A robust protocol requires post-reaction validation to confirm structural integrity and labeling efficiency[6].

- Mass Spectrometry (LC-MS): Confirm the molecular weight of the conjugate. The addition of a single standard Cy5 molecule typically adds ~463 D
- Degree of Labeling (DOL): Measure the absorbance of the purified conjugate at 280 nm (for the peptide) and ~646 nm (for Cy5). Calculate the DOI in the correction factor (CF_{280}) of the dye to account for Cy5's absorbance at 280 nm[5].

References

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